Interpreting unexpected results in RP101075 experiments

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Compound of Interest

Compound Name:	*RP101075*
CAS No.:	*1306760-73-5*
Cat. No.:	*B3321049*

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RP101075 Experiments: Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **RP101075**. The information is presented in a question-and-answer format to directly address potential issues encountered during experimentation.

Frequently Asked Questions (FAQs)

Q1: What is **RP101075** and what is its primary mechanism of action?

RP101075 is a potent and selective small molecule agonist of the sphingosine-1-phosphate receptor 1 (S1P1R).[1][2] It is also an active metabolite of Ozanimod (RPC1063).[3] Its primary mechanism of action involves the stimulation of S1P1R, which leads to the sequestration of lymphocytes in peripheral lymphoid organs. This prevents their migration to sites of inflammation, thereby modulating the immune response.[3][4]

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Q2: What are the expected outcomes of in vivo experiments with **RP101075**?

The primary expected outcome of in vivo administration of **RP101075** in preclinical models is a robust and dose-dependent reduction in circulating lymphocytes (lymphopenia). In models of autoimmune diseases, such as experimental autoimmune encephalomyelitis (EAE), therapeutic administration of **RP101075** is expected to reduce disease severity. In studies related to cerebrovascular thrombosis, **RP101075** has been shown to improve microvascular circulation.

Q3: Are there species-specific differences in the metabolism of **RP101075**?

Yes, significant interspecies differences exist in the metabolism of **RP101075**. **RP101075** is a metabolite of Ozanimod and is further metabolized by monoamine oxidase B (MAO-B). The efficiency of this metabolic process varies between species, with monkeys being approximately twice as efficient and mice and rats being 4- to 11-fold less efficient than humans in forming the subsequent metabolite, CC112273. These differences should be considered when designing and interpreting preclinical studies.

Troubleshooting Guide

Issue 1: Inconsistent or lower-than-expected lymphopenia observed in vivo.

- Possible Cause 1: Dosing and Administration.
  - Troubleshooting: Verify the dose, formulation, and route of administration. Ensure the compound is fully solubilized and administered consistently. Refer to established protocols for appropriate dosage; for instance, doses of 0.1 and 0.3 mg/kg have been shown to be effective in mouse EAE models.
- Possible Cause 2: Species-Specific Metabolism.
  - Troubleshooting: As noted, metabolic rates of **RP101075** differ across species. Consider the metabolic profile of your animal model. It may be necessary to adjust the dose or frequency of administration to achieve the desired level of lymphocyte reduction.
- Possible Cause 3: Measurement Timing.

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- Troubleshooting: The effect of **RP101075** on lymphocyte counts is transient. Ensure that blood samples are collected at a consistent time point after administration to accurately assess the pharmacodynamic effect.

Issue 2: Lack of therapeutic effect in an autoimmune or inflammatory model.

- Possible Cause 1: Insufficient Target Engagement.
  - Troubleshooting: Confirm that the administered dose is sufficient to induce lymphopenia, which serves as a key pharmacodynamic biomarker for S1P1R engagement. If lymphopenia is not observed, the dose may be too low to achieve a therapeutic effect.
- Possible Cause 2: Model-Specific Pathophysiology.
  - Troubleshooting: The therapeutic efficacy of S1P1R modulators can be model-dependent. Evaluate whether the pathophysiology of your specific model is driven by the trafficking of CCR7+ lymphocytes, the primary target of **RP101075**'s mechanism of action.
- Possible Cause 3: Compound Stability.
  - Troubleshooting: Ensure the stability of the **RP101075** formulation under your experimental conditions. Degradation of the compound can lead to a loss of efficacy.

Issue 3: Unexpected off-target effects are observed.

- Possible Cause 1: High Dosage.
  - Troubleshooting: Although **RP101075** is highly selective for S1P1R, supratherapeutic doses could potentially lead to off-target effects. Review the dosage and consider performing a dose-response study to identify the optimal therapeutic window with minimal side effects.
- Possible Cause 2: Interaction with other S1P Receptors.
  - Troubleshooting: **RP101075** is a metabolite of Ozanimod, which also has activity at S1P5R. While **RP101075** itself is highly selective for S1P1R, consider the broader S1P

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receptor expression profile in your tissue of interest and whether modulation of other S1P receptors could contribute to the observed effects.

- Possible Cause 3: Cardiovascular Effects.
  - Troubleshooting: S1P receptor modulators can have transient effects on heart rate. While gradual dose escalation can mitigate these effects for the parent compound Ozanimod, it is a known class effect. If cardiovascular changes are a concern, consider appropriate monitoring in your experimental design.

Data Presentation

Table 1: In Vitro Potency of **RP101075** and Related Compounds on S1P1R

Compound	EC50 (nM) for inhibition of cAMP production
RPC1063 (Ozanimod)	0.156
RP101075	0.185
RP101442	0.131

Data from Neurology.org

Table 2: In Vivo Efficacy of **RP101075** in Mouse EAE Model

Compound	Dose (mg/kg)	Therapeutic Benefit
RP101075	0.1	Equivalent to RPC1063 and FTY720
RP101075	0.3	Equivalent to RPC1063 and FTY720

Data from Neurology.org

Experimental Protocols & Methodologies

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MOG35-55 Peptide-Induced Mouse EAE Model

- Immunization: Female C57BL/6 mice are immunized with Myelin Oligodendrocyte Glycoprotein (MOG)35-55 peptide emulsified in Complete Freund's Adjuvant on day 0.
- Pertussis Toxin Administration: Pertussis toxin is administered at 2 hours and 24 hours post-immunization.
- Treatment Initiation: Upon the first clinical sign of EAE (e.g., limp tail), mice are randomized into treatment groups.
- Dosing: **RP101075** is administered orally once daily for the duration of the study (e.g., 14 days).
- Monitoring: Animals are monitored daily for clinical symptoms and body weight.
- Endpoint Analysis: At the end of the study, blood is collected for lymphocyte counting, and CNS tissue can be harvested for histological analysis.

This is a generalized protocol based on similar studies.

Laser-Induced Thrombosis Model in Mice

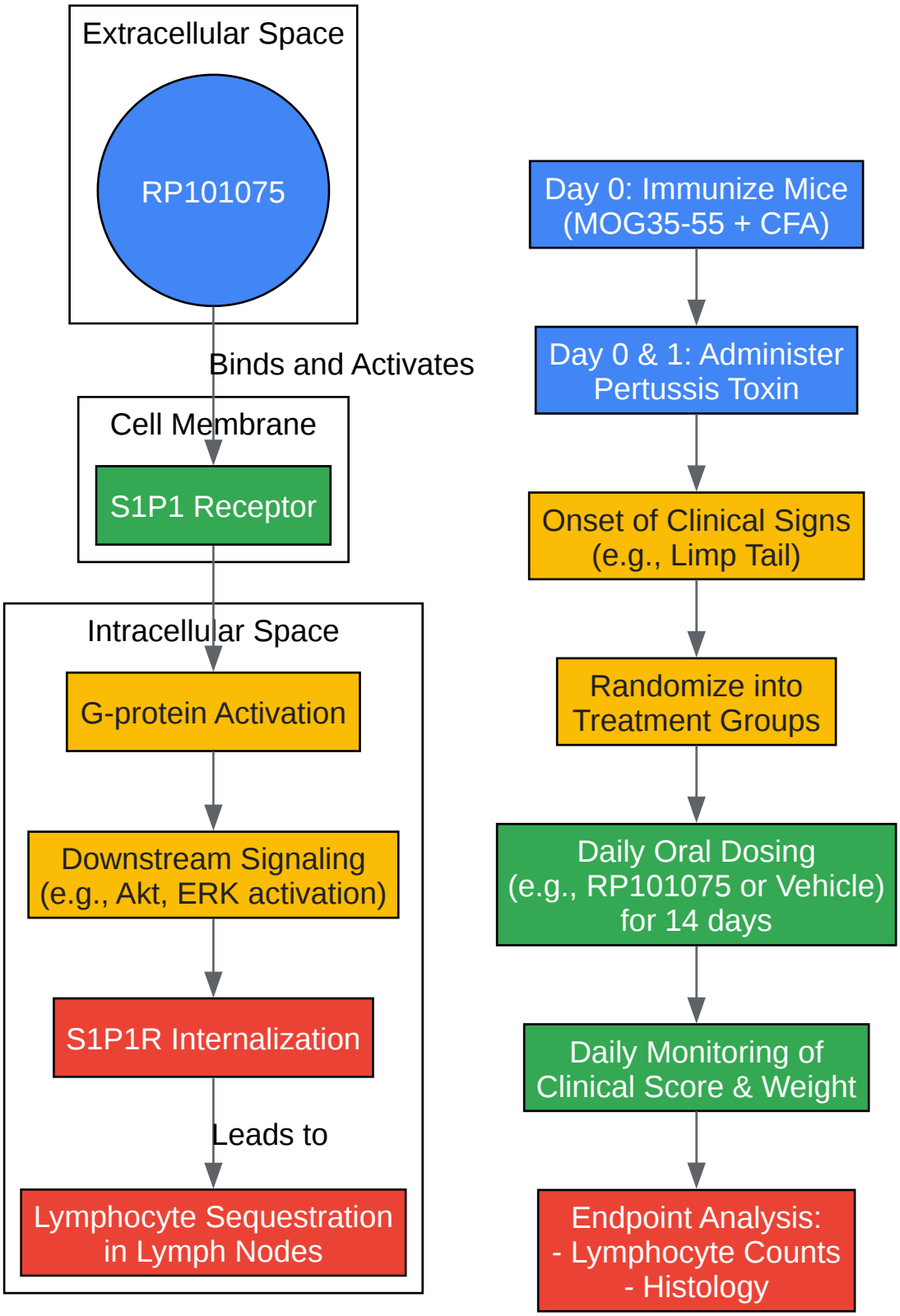
- Animal Preparation: Anesthetize the mouse and perform a craniotomy to expose the cortical arterioles.
- Imaging: Use two-photon laser scanning microscopy to visualize and measure the baseline blood flow velocity in the cortical arterioles.
- Thrombosis Induction: Induce thrombosis in a targeted arteriole using laser-induced irritation.
- Treatment: Administer **RP101075** or vehicle 30 minutes after thrombosis induction.
- Post-Treatment Monitoring: Continuously measure the blood flow velocity in the affected arteriole for at least 90 minutes post-thrombosis.
- Endpoint Analysis: Analyze changes in blood flow velocity and thrombus volume.

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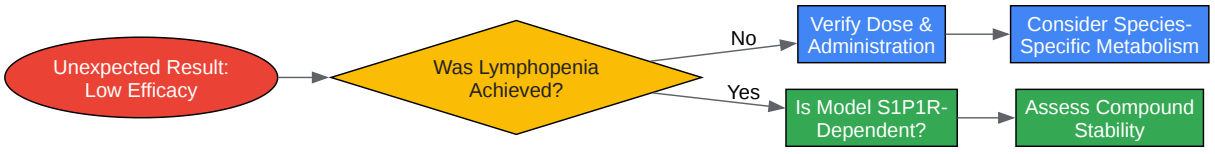
This protocol is a summary of the methodology described in a study on microvascular circulation.

Visualizations

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